

Tetradecanedioic Acid: A Comprehensive Safety Evaluation for Scientific Professionals

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Compound of Interest

Compound Name: **Tetradecanedioic acid**

Cat. No.: **B146896**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecanedioic acid (CAS No. 821-38-5), also known as 1,12-dodecanedicarboxylic acid, is a dicarboxylic acid with the molecular formula C₁₄H₂₆O₄.^[1] It presents as a white to almost white crystalline powder.^[1] This document provides a detailed overview of the safety data for **Tetradecanedioic acid**, compiled from various safety data sheets (SDS) and regulatory information, to inform its safe handling and use in research and development settings.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Tetradecanedioic acid** is presented in Table 1. This data is essential for understanding the substance's behavior under various experimental and storage conditions.

Table 1: Physical and Chemical Properties of **Tetradecanedioic Acid**

Property	Value	Source(s)
Molecular Formula	C14H26O4	[1]
Molecular Weight	258.35 g/mol	[1]
Appearance	White to Almost White Crystal - Powder	[1]
Melting Point	127°C	[1]
Odor	No data available	[1]
pH	No data available	[1]
Boiling Point	No data available	[1]
Flash Point	No data available	[1]
Vapor Pressure	No data available	[1]
Solubility in water	Slightly soluble	[2]

Toxicological Information

Based on available safety data sheets, **Tetradecanedioic acid** is classified as a skin and eye irritant.[\[1\]](#) Detailed toxicological endpoints from specific studies are not consistently available across public sources. The following sections outline the hazard classifications and the standardized experimental protocols used to determine such hazards.

Acute Toxicity

Specific LD50 (lethal dose, 50%) values for acute oral, dermal, or inhalation toxicity of **Tetradecanedioic acid** are not readily available in the reviewed public literature. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals does not currently classify **Tetradecanedioic acid** as acutely toxic.

Skin Corrosion/Irritation

Tetradecanedioic acid is classified as causing skin irritation (H315).[\[1\]](#)

Serious Eye Damage/Eye Irritation

Tetradecanedioic acid is classified as causing serious eye irritation (H319).[\[1\]](#)

Experimental Protocols

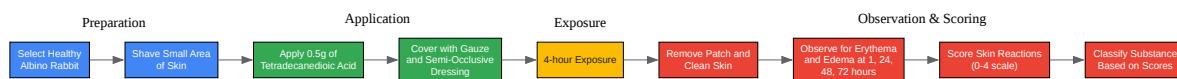
The toxicological classifications of **Tetradecanedioic acid** are determined through standardized experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure the reliability and comparability of safety data.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause skin irritation or corrosion. The test is typically conducted on albino rabbits.

Methodology:

- Animal Selection: Healthy young adult albino rabbits are used.
- Test Substance Application: A small area of the animal's skin is shaved. The test substance (0.5 g for solids) is applied to the skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the skin reactions is graded according to a standardized scoring system. The mean scores for erythema and edema are used to classify the substance.



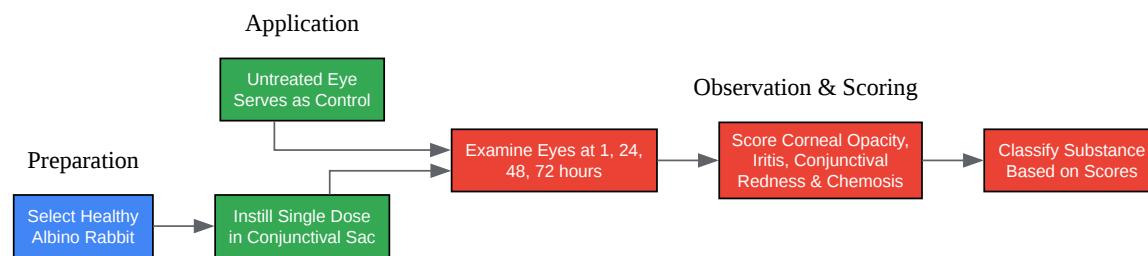
[Click to download full resolution via product page](#)*OECD Guideline 404 Experimental Workflow*

OECD Guideline 405: Acute Eye Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause eye irritation or corrosion. The test is also typically performed on albino rabbits.

Methodology:

- **Animal Selection:** Healthy young adult albino rabbits are used.
- **Test Substance Instillation:** A single dose of the test substance is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The severity of the eye reactions is graded according to a standardized scoring system. The scores for each parameter are used to classify the substance.

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Handling and Storage

Proper handling and storage procedures are critical to ensure safety in a laboratory setting.

- Handling: Handling should be performed in a well-ventilated area.[\[1\]](#) Wear suitable protective equipment, including gloves and eye protection.[\[1\]](#) Prevent the dispersion of dust.[\[1\]](#) Wash hands and face thoroughly after handling.[\[1\]](#) Use a local exhaust system if dust or aerosol will be generated.[\[1\]](#) Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Storage: Keep the container tightly closed.[\[1\]](#) Store in a cool and dark place.[\[1\]](#) Store away from incompatible materials such as oxidizing agents.[\[1\]](#)

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken:

- If on Skin: Wash with plenty of water.[\[1\]](#) If skin irritation occurs, get medical advice or attention.[\[1\]](#) Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses, if present and easy to do.[\[1\]](#) Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice or attention.[\[1\]](#)
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.
- If Swallowed: Rinse mouth. Get medical advice/attention if you feel unwell.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, water spray, carbon dioxide.[\[1\]](#)
- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.[\[1\]](#)
- Advice for Firefighters: Fire-extinguishing work should be done from the windward side.[\[1\]](#) Uninvolved persons should be evacuated to a safe place.[\[1\]](#)

Ecological Information

Detailed ecotoxicity data for **Tetradecanedioic acid**, such as LC50 for fish and EC50 for daphnia, are not readily available in the reviewed public literature. General guidance is to prevent the substance from entering drains.[3]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.

Regulatory Information

Tetradecanedioic acid is listed on the European Chemicals Agency (ECHA) inventory of registered substances under the REACH regulation.[1]

Conclusion

This technical guide provides a summary of the available safety information for **Tetradecanedioic acid**. The primary hazards identified are skin and eye irritation. Researchers, scientists, and drug development professionals should adhere to the recommended handling, storage, and first-aid procedures to ensure a safe working environment. While specific quantitative toxicity data is limited in the public domain, the provided classifications and descriptions of standardized testing protocols offer a robust foundation for risk assessment and safe laboratory practice.

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